

Introduction: The Role of Fluorescent Labeling in Molecular Biology

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Compound of Interest

Compound Name: Cy5 Phosphoramidite

Cat. No.: B12042289

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In the landscape of molecular biology and genomics, the ability to fluorescently label and visualize nucleic acids is fundamental to unraveling complex biological processes.^[1] Among the vast arsenal of fluorescent labeling reagents, **Cy5 phosphoramidite** has emerged as a critical tool, enabling the site-specific incorporation of the cyanine 5 (Cy5) dye into synthetic oligonucleotides.^{[1][2]} This guide provides a comprehensive technical overview of **Cy5 phosphoramidite**, its core function in oligonucleotide synthesis, and its diverse applications in modern molecular biology research and diagnostics.

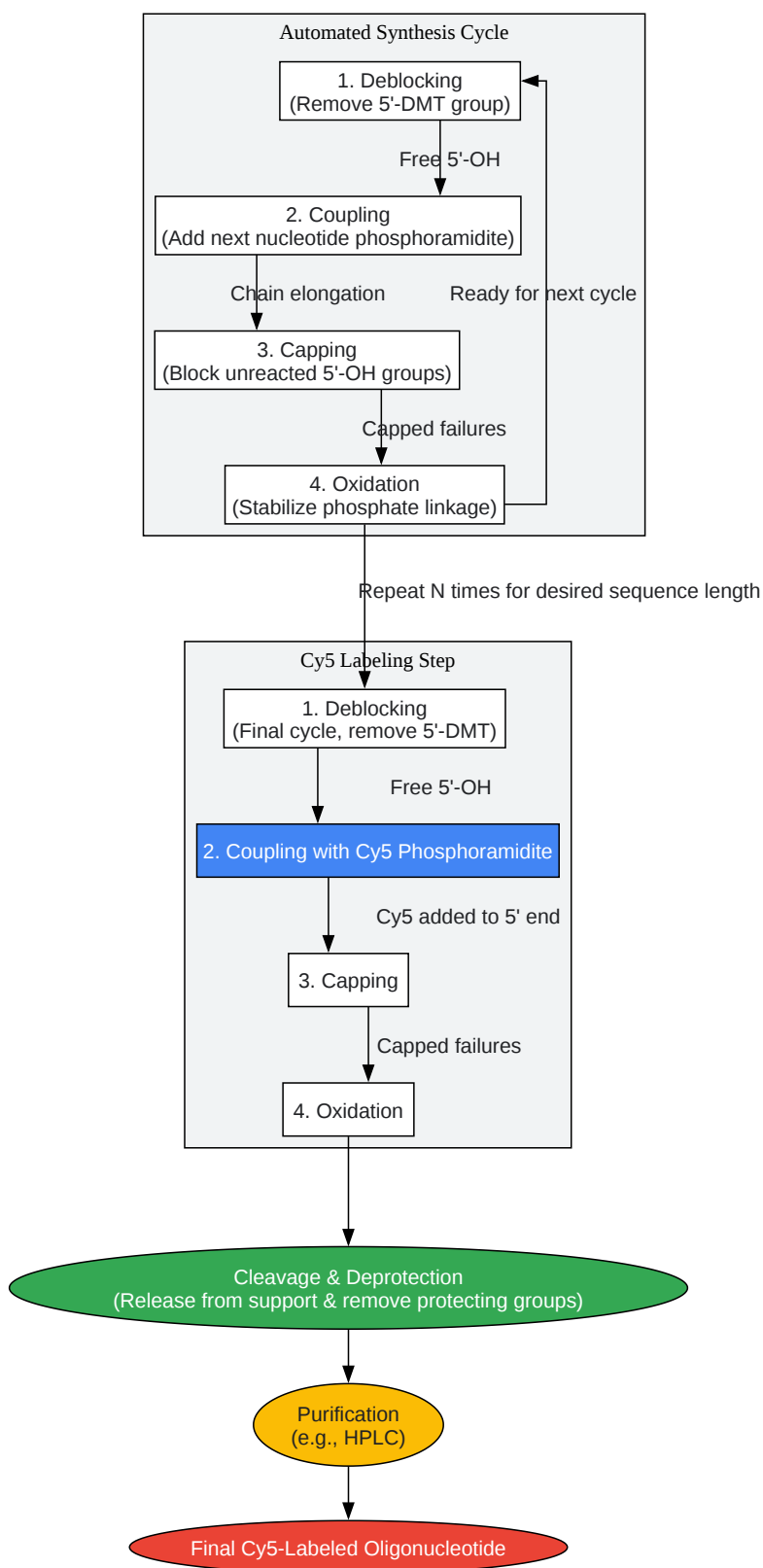
Cy5 is a bright, far-red fluorescent dye known for its high fluorescence intensity and photostability.^{[3][4]} A key advantage of operating in the far-red spectrum is the minimal autofluorescence exhibited by most biological specimens in this region, leading to a higher signal-to-noise ratio in sensitive assays. **Cy5 phosphoramidite** is the chemical form of the dye that is compatible with automated DNA/RNA synthesizers, allowing for the routine creation of fluorescently labeled probes and primers.

Core Function: Synthesis of Cy5-Labeled Oligonucleotides

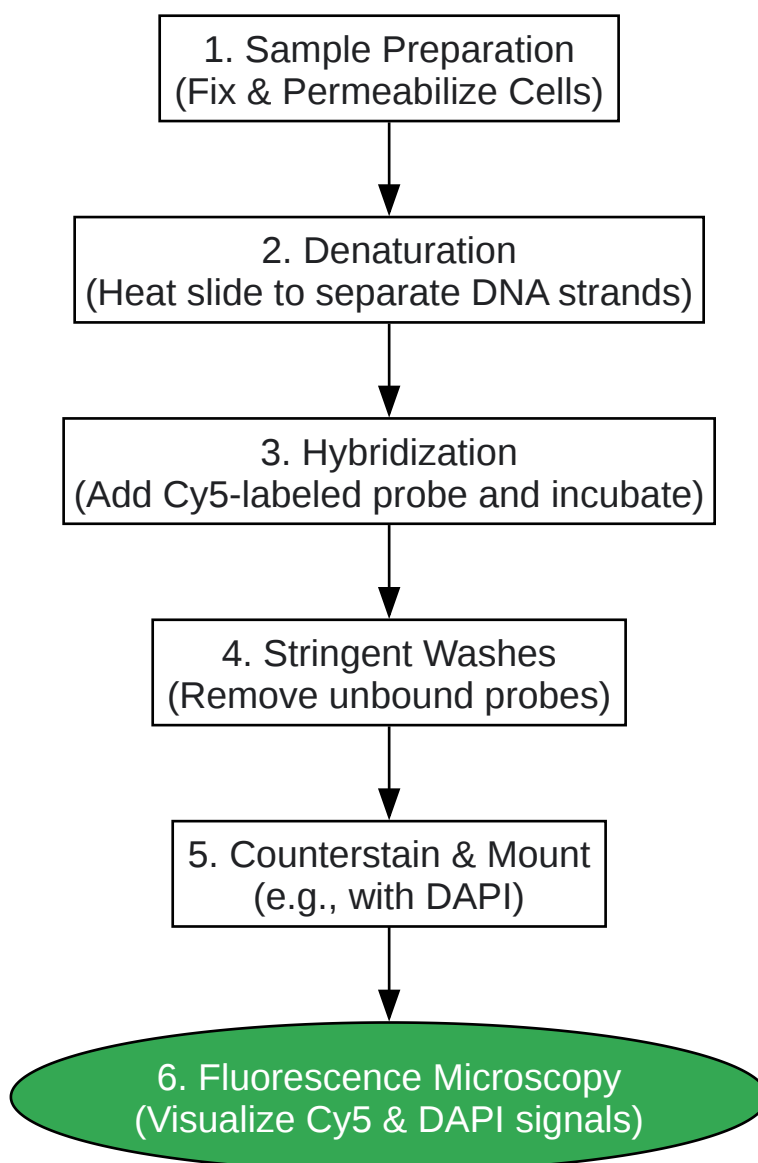
The primary use of **Cy5 phosphoramidite** is to covalently attach the Cy5 dye to a specific position within a synthetic oligonucleotide chain. This is achieved through standard phosphoramidite chemistry on an automated solid-phase synthesizer.

The **Cy5 phosphoramidite** molecule contains a phosphoramidite group that reacts with the free 5'-hydroxyl group of the growing oligonucleotide chain, which is bound to a solid support. It also features a 4-monomethoxytrityl (MMT) protecting group on a hydroxyl function, which is removed in a subsequent cycle to allow for further chain elongation if internal labeling is desired. This process allows for precise placement of the dye at the 5' end, 3' end (using a CPG support), or at an internal position within the sequence.

Logical Workflow for Cy5 Incorporation in Oligonucleotide Synthesis







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